

# Personal protective equipment for handling Ethyl vinyl sulfide

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## Compound of Interest

Compound Name: Ethyl vinyl sulfide

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## Essential Safety and Handling Guide for Ethyl Vinyl Sulfide

This document provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **Ethyl vinyl sulfide** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development.

## Chemical Safety Information

Property	Value
Chemical Name	Ethyl vinyl sulfide
CAS Number	627-50-9
Molecular Formula	C4H8S
Molecular Weight	88.17 g/mol
Appearance	Colorless liquid
Boiling Point	91-92 °C
Flash Point	-6 °C (closed cup)
Density	0.869 g/mL at 25 °C
GHS Hazard Class	Flammable liquids, Category 2
Hazard Statement	H225: Highly flammable liquid and vapor[1][2][3][4]
Signal Word	Danger[1][2][4]

## Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is critical when handling **Ethyl vinyl sulfide**. The following PPE is mandatory:

- **Eye and Face Protection:** Wear tightly fitting safety goggles conforming to EN 166 (EU) or NIOSH (US) standards.[1] A face shield is also recommended for additional protection against splashes.[2]
- **Hand Protection:** Chemical-resistant gloves must be worn.[1][2] Nitrile gloves offer good resistance to many solvents.[5] Always inspect gloves for integrity before use and dispose of them in accordance with laboratory safety protocols after handling the chemical.[2]
- **Skin and Body Protection:** Wear fire/flamm resistant and impervious clothing.[1] A chemical-resistant apron is also recommended.[6] Ensure all skin is covered.

- Respiratory Protection: If exposure limits are exceeded or if irritation is experienced, a full-face respirator with appropriate cartridges (e.g., type ABEK EN14387) should be used.<sup>[2]</sup> Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.<sup>[6][7]</sup>

## Operational Plan: Step-by-Step Handling Procedures

### 1. Receiving and Inspection:

- Upon receipt, visually inspect the container for any signs of damage or leakage.
- Verify that the container is properly labeled with the chemical name, CAS number, and hazard pictograms.
- Transport the container to the designated storage area, minimizing agitation.

### 2. Storage:

- Store **Ethyl vinyl sulfide** in a cool, dry, and well-ventilated area away from heat, sparks, open flames, and other ignition sources.<sup>[1][4][6]</sup>
- The storage area should be a designated flammables cabinet or room.
- Keep the container tightly closed when not in use.<sup>[1][4]</sup>
- Ensure proper grounding and bonding of the container and receiving equipment to prevent static discharge.<sup>[1][4][7]</sup>

### 3. Handling and Use:

- All handling of **Ethyl vinyl sulfide** must be conducted within a certified chemical fume hood to minimize inhalation exposure.<sup>[6][7]</sup>
- Use non-sparking tools and explosion-proof equipment.<sup>[1][4][7]</sup>
- Avoid contact with skin and eyes.<sup>[6][7]</sup>
- Do not eat, drink, or smoke in the handling area.<sup>[7]</sup>

- Wash hands thoroughly after handling.[2][6]

#### 4. Accidental Release:

- In case of a spill, immediately evacuate the area and remove all ignition sources.[2][6]
- Ventilate the area.
- For small spills, absorb the material with an inert absorbent (e.g., vermiculite, sand) and place it in a sealed, labeled container for disposal.[6]
- For large spills, contain the spill and follow institutional emergency procedures.
- Do not allow the chemical to enter drains or waterways.[2][7]

## Emergency First Aid Procedures

- Inhalation: Move the person to fresh air.[1][2] If breathing is difficult, provide oxygen. If breathing has stopped, give artificial respiration.[1][2][8] Seek immediate medical attention.[1][2][6]
- Skin Contact: Immediately remove all contaminated clothing.[1][4] Rinse the affected skin with plenty of water for at least 15 minutes.[6] Seek medical attention.[2][6]
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[6] Seek immediate medical attention.[1][6]
- Ingestion: Do NOT induce vomiting.[2][6] If the person is conscious, rinse their mouth with water.[2][6] Never give anything by mouth to an unconscious person.[2][6] Seek immediate medical attention.[2][6][8]

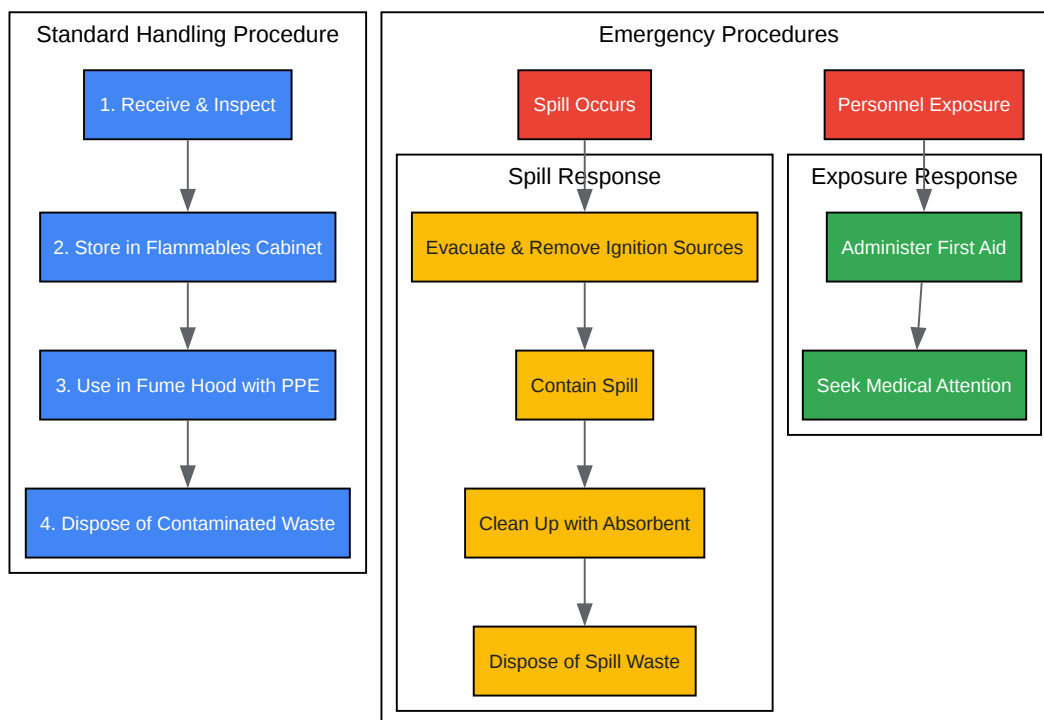
## Disposal Plan

- Waste Collection: All waste contaminated with **Ethyl vinyl sulfide**, including empty containers, used gloves, and absorbent materials, must be collected in a dedicated, properly labeled, and sealed hazardous waste container.

- Waste Disposal: Dispose of the hazardous waste through a licensed chemical waste disposal company.[1] Follow all local, state, and federal regulations for hazardous waste disposal.[1] Do not dispose of it down the drain.[2][7] Empty containers may retain product residue and should be treated as hazardous.[6]

## Workflow Diagrams

Ethyl Vinyl Sulfide Handling and Emergency Workflow



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